

CHIR-99021 trihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *Laduviglusib trihydrochloride*

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CHIR-99021 Trihydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of CHIR-99021 trihydrochloride.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for lyophilized CHIR-99021 trihydrochloride?

Lyophilized CHIR-99021 trihydrochloride should be stored at -20°C in a desiccated environment.^[1]

Q2: How long is the lyophilized powder stable?

When stored correctly at -20°C and desiccated, the lyophilized powder is stable for at least 24 months.^[1]

Q3: What is the recommended solvent for reconstituting CHIR-99021 trihydrochloride?

Dimethyl sulfoxide (DMSO) is the most common solvent for creating stock solutions.^{[1][2][3]} It is also soluble in water.^{[2][3]}

Q4: What is the solubility of CHIR-99021 trihydrochloride in common solvents?

The solubility of CHIR-99021 trihydrochloride is provided in the table below.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	50 mM	28.74 mg/mL
Water	25 mM	14.37 mg/mL

Data sourced from multiple suppliers and may vary slightly between batches.[\[2\]](#)[\[3\]](#)

Q5: How should I store CHIR-99021 trihydrochloride stock solutions?

Stock solutions should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C.[\[1\]](#)
[\[4\]](#) Some sources suggest that for long-term storage, -80°C is also a suitable option.

Q6: What is the stability of CHIR-99021 trihydrochloride in solution?

Once in a DMSO solution and stored at -20°C, it is recommended to use the solution within 3 months to prevent loss of potency.[\[1\]](#) Some manufacturers state that stock solutions are stable for up to 6 months when stored as directed.[\[5\]](#) For optimal results, it is best to use freshly prepared solutions or aliquots that have been stored for less than one month.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no biological activity observed in experiments.	1. Improper storage of lyophilized powder or stock solution. 2. Multiple freeze-thaw cycles of the stock solution. 3. Instability of diluted working solutions.	1. Ensure lyophilized powder is stored at -20°C, desiccated. Prepare fresh stock solutions from a new vial if necessary. 2. Always aliquot stock solutions after preparation to minimize freeze-thaw cycles. [1] [4] 3. Long-term storage in diluted solutions is not recommended. Prepare working dilutions fresh for each experiment. [4]
Precipitate observed in the stock solution upon thawing.	The compound may have come out of solution during the freeze-thaw cycle.	Gently warm the tube to 37°C and use an ultrasonic bath to aid in redissolving the compound completely before use. [4] Ensure the vial is tightly sealed to prevent solvent evaporation.
Inconsistent results between experiments.	1. Degradation of the compound in the stock solution over time. 2. Inaccurate concentration due to solvent evaporation.	1. Use aliquots of the stock solution that have been stored for a similar and minimal amount of time. For long-term studies, consider preparing a fresh stock solution. 2. Ensure vials are tightly sealed. Allow the vial to equilibrate to room temperature for at least an hour before opening to minimize moisture condensation and solvent evaporation.

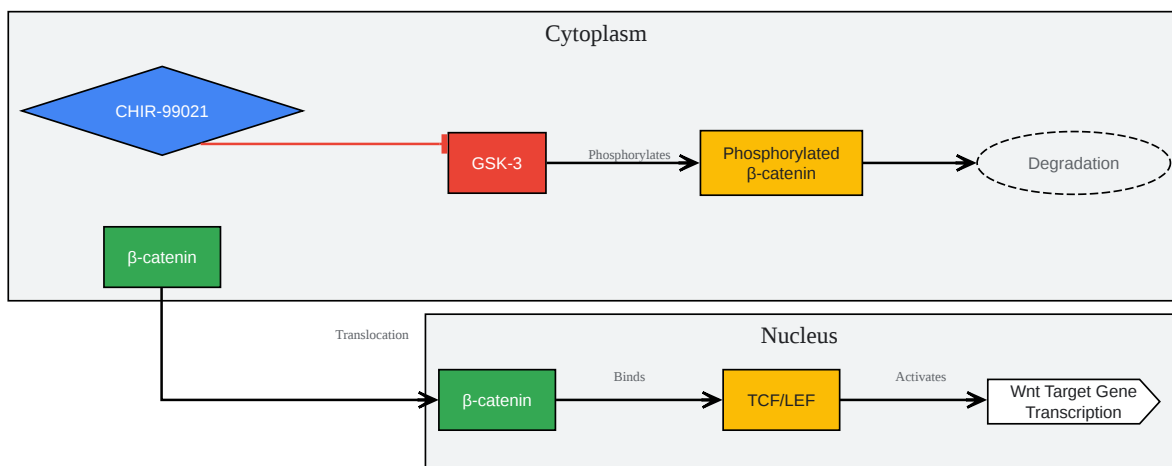
Experimental Protocols & Methodologies

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of lyophilized CHIR-99021 trihydrochloride to equilibrate to room temperature before opening.
- Reconstitution: To prepare a 10 mM stock solution from 5 mg of powder, add 1.07 mL of DMSO to the vial.[1]
- Dissolution: Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if needed.[4]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. Store these aliquots at -20°C.[1]

Wnt Signaling Pathway Activation by CHIR-99021

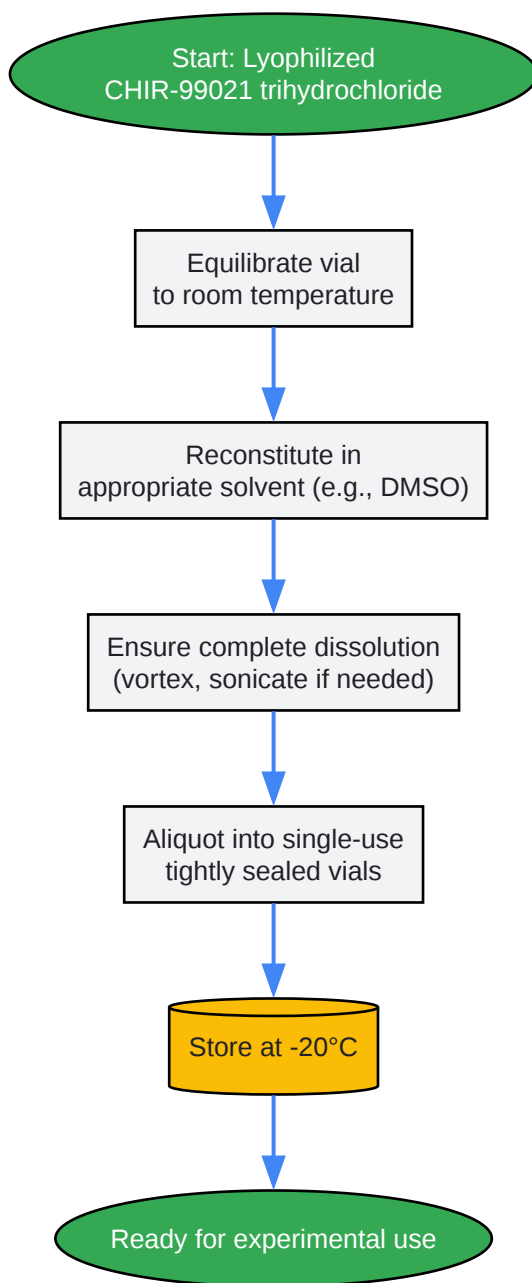
CHIR-99021 is a potent and selective inhibitor of Glycogen Synthase Kinase 3 (GSK-3).[1] By inhibiting GSK-3, CHIR-99021 prevents the phosphorylation and subsequent degradation of β -catenin. This allows β -catenin to accumulate in the cytoplasm and translocate to the nucleus, where it activates the TCF/LEF family of transcription factors, leading to the transcription of Wnt target genes.[5]



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Caption: Simplified Wnt signaling pathway showing inhibition of GSK-3 by CHIR-99021.

Experimental Workflow: Stock Solution Preparation and Storage



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Caption: Workflow for preparing and storing CHIR-99021 trihydrochloride stock solutions.

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